

Comparative Metabolomics of N-(2-Furoyl)leucine and Related Compounds: A Predictive Analysis

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Compound of Interest

Compound Name: *N*-(2-Furoyl)leucine

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This guide provides a comparative analysis of the predicted metabolic effects of **N-(2-Furoyl)leucine** against its parent compounds, leucine and 2-furoic acid, as well as the structurally related N-acyl amino acid, N-oleoylleucine. Due to a lack of direct experimental metabolomics data on **N-(2-Furoyl)leucine**, this comparison is based on established metabolic pathways of its constituent parts and analogous compounds. The experimental data and protocols provided are for the analysis of related molecules and serve as a methodological foundation for future studies on **N-(2-Furoyl)leucine**.

Introduction to N-(2-Furoyl)leucine and Related Compounds

N-acyl amino acids (NAAAs) are a diverse class of signaling molecules involved in various physiological processes.[1][2] **N-(2-Furoyl)leucine** is an NAAA composed of leucine, an essential branched-chain amino acid, and 2-furoic acid, a metabolite of furan-containing compounds found in various foods and industrial materials.[3] Understanding the comparative metabolomics of **N-(2-Furoyl)leucine** is crucial for elucidating its potential biological activities and therapeutic applications. This guide compares its predicted metabolic profile with leucine, 2-furoic acid, and N-oleoylleucine.

Predicted Comparative Metabolic Profiles

The following table summarizes the predicted key metabolic effects of **N-(2-Furoyl)leucine** in comparison to leucine, 2-furoic acid, and N-oleoylleucine. These predictions are based on the known metabolic fates of the individual components and structurally similar molecules.

Metabolic Parameter	N-(2-Furoyl)leucine (Predicted)	Leucine	2-Furoic Acid	N-Oleoylleucine (as an example N-acyl leucine)
Primary Metabolic Fate	Hydrolysis to leucine and 2-furoic acid; potential for furan ring oxidation prior to hydrolysis.	Protein synthesis, transamination to α -ketoisocaproate (α -KIC).	Oxidation of the furan ring, metabolism to 2-oxoglutarate (in some organisms).[4]	Hydrolysis to oleic acid and leucine.
Effect on Amino Acid Metabolism	Release of leucine upon hydrolysis, potentially impacting branched-chain amino acid (BCAA) pools.	Direct precursor for protein synthesis; influences plasma concentrations of other amino acids.	No direct predicted effect.	Release of leucine, similar to N-(2-Furoyl)leucine.
Effect on Energy Metabolism	The furoyl moiety may enter pathways of xenobiotic metabolism. Leucine released can be catabolized for energy.	Catabolism of α -KIC can enter the TCA cycle.	Can be metabolized to the TCA cycle intermediate 2-oxoglutarate in some species.[4]	Oleic acid undergoes β -oxidation for energy production.
Signaling Pathway Modulation	Potential modulation of mTOR signaling due to the leucine component, though the furoyl	Potent activator of the mTOR signaling pathway, promoting protein synthesis.[5][6][7]	Unknown.	May modulate pathways related to lipid signaling.

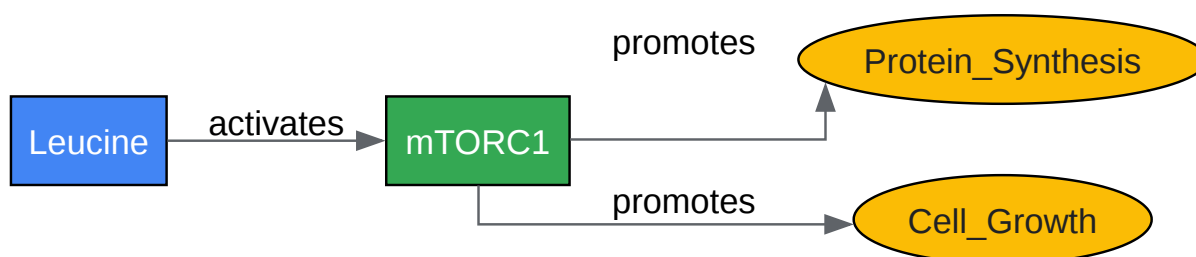
group may alter
its activity.

Key Metabolic Pathways and Visualization

The metabolic pathways of leucine and 2-furoic acid are well-characterized. The predicted metabolism of **N-(2-Furoyl)leucine** would likely involve the intersection of these pathways following enzymatic hydrolysis.

Leucine Metabolism and Signaling

Leucine is a key regulator of protein synthesis through the activation of the mTOR (mechanistic target of rapamycin) signaling pathway.^{[5][6][7]}



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Caption: Leucine activation of the mTORC1 signaling pathway.

Predicted Metabolism of N-(2-Furoyl)leucine

The metabolism of **N-(2-Furoyl)leucine** is predicted to begin with hydrolysis, releasing leucine and 2-furoic acid, which then enter their respective metabolic pathways.

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References

- 1. N-Acyl Amino Acids: Metabolism, Molecular Targets, and Role in Biological Processes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. N-Acyl amino acids and N-acyl neurotransmitter conjugates: neuromodulators and probes for new drug targets - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Human Metabolome Database: Showing metabocard for 2-Furoic acid (HMDB0000617) [hmdb.ca]
- 4. The metabolism of 2-furoic acid by Pseudomonas F2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Leucine stimulates mTOR and muscle protein synthesis in both animal and human [efdeportes.com]
- 6. Leucine-Enriched Nutrients and the Regulation of mTOR Signalling and Human Skeletal Muscle Protein Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Role of N-end rule ubiquitin ligases UBR1 and UBR2 in regulating the leucine-mTOR signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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